An In-depth Technical Guide to 3α,6α-Mannopentaose: From Synthesis to Application

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Compound of Interest

Compound Name:	*3alpha,6alpha-Mannopentaose*
CAS No.:	*112828-69-0*
Cat. No.:	*B1528084*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the intricate world of glycobiology, the precise architecture of oligosaccharides dictates their diverse biological roles, from cell-cell recognition to immune modulation. Among these complex carbohydrates, 3α,6α-Mannopentaose stands out as a critical structural motif. As the branched core unit of high-mannose N-glycans, its significance resonates across virology, immunology, and oncology. This guide, prepared from the perspective of a Senior Application Scientist, provides a comprehensive technical overview of 3α,6α-Mannopentaose, designed to empower researchers and drug development professionals in their scientific endeavors. We will delve into the nuances of its synthesis, the rigors of its purification and characterization, and its applications as a vital tool in glycobiology research.

Core Molecular Attributes of 3α,6α-Mannopentaose

A thorough understanding of the fundamental properties of 3α,6α-Mannopentaose is paramount for its effective use in research and development.

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Property	Value	Source(s)
Molecular Weight	828.72 g/mol	[1][2][3][4][5]
Molecular Formula	$C_{30}H_{52}O_{26}$	[1][2][3][4][5]
CAS Number	112828-69-0	[1][2][3][4][5]
Synonym	α-Man-(1→3)(α-Man-[1→6])-α-Man-(1→6)(α-Man-[1→3])-Man	[1]
Class	Biochemical reagent for glycobiology research	[6][7]

This branched pentasaccharide forms a core structure of some triantennary N-linked oligosaccharides, which are pivotal in a multitude of biological processes.[1][8]

Synthesis and Purification: A Chemoenzymatic Approach

The synthesis of a complex oligosaccharide such as 3α,6α-Mannopentaose requires a sophisticated strategy to control the stereochemistry and regioselectivity of the glycosidic linkages. A chemoenzymatic approach, which combines the precision of enzymes with the versatility of chemical synthesis, is often the most effective method.[1]

Rationale for a Chemoenzymatic Strategy

Purely chemical synthesis of oligosaccharides is often hampered by the need for extensive protecting group manipulations and the potential for generating undesired anomeric mixtures.[3] In contrast, enzymatic synthesis, utilizing glycosyltransferases, offers unparalleled specificity in forming stereochemically defined glycosidic bonds.[3][4] However, the availability and stability of the required enzymes and sugar nucleotide donors can be limiting. The chemoenzymatic approach leverages the strengths of both methodologies, using chemical synthesis to create key building blocks and enzymes for the crucial glycosylation steps.

Experimental Protocol: Chemoenzymatic Synthesis

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This protocol outlines a plausible chemoenzymatic synthesis of a core mannose structure, which can be adapted for 3α,6α-Mannopentaose.

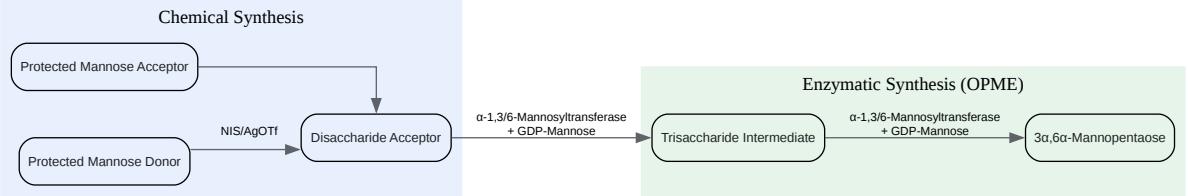
Step 1: Chemical Synthesis of a Disaccharide Acceptor

- Protecting Group Strategy: Begin with a suitably protected mannose derivative, for instance, methyl α-D-mannopyranoside. Orthogonal protecting groups are crucial for regioselective glycosylation.
- Initial Glycosylation: Chemically couple the protected mannose donor with a protected mannose acceptor using a promoter such as N-iodosuccinimide (NIS) and a catalytic amount of a Lewis acid (e.g., AgOTf).[9]
- Deprotection: Selectively remove protecting groups to expose hydroxyls at the desired positions for subsequent enzymatic glycosylation.

Step 2: Sequential One-Pot Multienzyme (OPME) Glycosylation

- Enzyme Selection: Utilize specific mannosyltransferases to build the branched structure. For example, an α-1,3-mannosyltransferase and an α-1,6-mannosyltransferase would be required.
- Sugar Nucleotide Donor: Provide GDP-mannose as the mannosyl donor.
- Reaction Conditions:
  - Dissolve the chemically synthesized acceptor in a suitable buffer (e.g., Tris-HCl) at an optimal pH for the selected enzymes.
  - Add the mannosyltransferases and GDP-mannose.
  - Incubate the reaction mixture at a controlled temperature (e.g., 37 °C) and monitor the progress by TLC or HPLC.
- Iterative Steps: Repeat the enzymatic glycosylation with the appropriate mannosyltransferase to complete the pentasaccharide structure.

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Caption: Chemoenzymatic synthesis workflow for 3α,6α-Mannopentaose.

Purification of 3α,6α-Mannopentaose

Due to the high polarity and structural complexity of oligosaccharides, purification can be challenging. A multi-step approach is often necessary to achieve high purity (≥95%).

Step 1: Initial Cleanup with Solid-Phase Extraction (SPE)

- Stationary Phase: Use a hydrophilic interaction liquid chromatography (HILIC) SPE cartridge, such as one packed with microcrystalline cellulose.[10]
- Elution: Elute with a gradient of decreasing acetonitrile in water to separate the desired oligosaccharide from less polar impurities and excess reagents.[10]

Step 2: High-Performance Liquid Chromatography (HPLC)

- Column: Employ a normal-phase or HILIC HPLC column for high-resolution separation.
- Detection: Use a fluorescence detector after derivatizing the oligosaccharide with a fluorescent tag (e.g., 2-aminobenzamide) or an evaporative light scattering detector (ELSD). [6]
- Fraction Collection: Collect the fractions corresponding to the 3α,6α-Mannopentaose peak.

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Structural Characterization and Validation

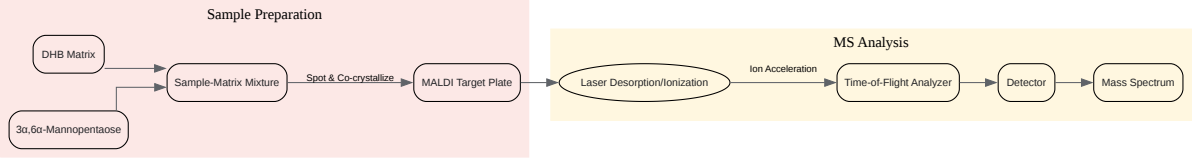
Rigorous analytical techniques are essential to confirm the identity and purity of the synthesized 3α,6α-Mannopentaose.

Mass Spectrometry (MS)

MS is a powerful tool for determining the molecular weight and obtaining structural information through fragmentation analysis.

Protocol: MALDI-TOF MS Analysis

- Matrix Selection: Choose a suitable matrix, such as 2,5-dihydroxybenzoic acid (DHB), which is commonly used for neutral oligosaccharides.
- Sample Preparation:
  - Mix the purified oligosaccharide solution with the matrix solution.
  - Spot the mixture onto the MALDI target plate and allow it to co-crystallize.[9]
- Data Acquisition:
  - Acquire the mass spectrum in positive ion mode. The expected $[M+Na]^+$ ion for 3α,6α-Mannopentaose is at m/z 851.71.
  - Perform tandem MS (MS/MS) to induce fragmentation. The fragmentation pattern will provide information on the glycosidic linkages.



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Caption: Workflow for MALDI-TOF MS analysis of 3α,6α-Mannopentaose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for unambiguous structural elucidation of oligosaccharides, providing detailed information on anomeric configurations (α or β) and linkage positions.

Protocol: ^{1}H and ^{13}C NMR Analysis

- Sample Preparation: Dissolve the lyophilized oligosaccharide in D_2O.
- Data Acquisition:
  - Acquire a 1D ^{1}H spectrum to identify the anomeric proton signals, which typically resonate in a distinct region of the spectrum.
  - Acquire 2D NMR spectra, such as COSY, TOCSY, and HSQC, to assign all proton and carbon signals.
  - Use NOESY or ROESY spectra to establish through-space proximities between protons on adjacent sugar residues, confirming the glycosidic linkages.
- Data Interpretation: The chemical shifts and coupling constants of the anomeric and other protons provide definitive structural information.[6]

Biological Significance and Applications

3α,6α-Mannopentaose, as a core component of N-glycans, plays a significant role in various biological recognition events.

Lectin Interactions

This oligosaccharide is specifically recognized by certain lectins, making it a valuable tool for studying these interactions. A notable example is its interaction with Oscillatoria Agardhii agglutinin (OAA), a cyanobacterial lectin with anti-HIV activity.[2] OAA has been shown to bind to this branched central core unit of Man-9.[2]

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Protocol: Enzyme-Linked Lectin Assay (ELLA)

- Immobilization: Immobilize a glycoprotein known to carry the 3α,6α-Mannopentaose structure or a neoglycoconjugate of the oligosaccharide onto a microtiter plate.
- Blocking: Block non-specific binding sites with a suitable blocking agent, such as polyvinyl alcohol (PVA), to avoid non-specific lectin interactions.[11]
- Lectin Binding: Add a biotinylated lectin (e.g., OAA) and incubate to allow binding.
- Detection: Add streptavidin conjugated to an enzyme (e.g., horseradish peroxidase) followed by a chromogenic substrate. The resulting color change is proportional to the amount of bound lectin.

Role in N-Glycan Processing

High-mannose oligosaccharides are precursors to complex and hybrid N-glycans. The processing of these structures by mannosidases in the endoplasmic reticulum and Golgi apparatus is a critical step in glycoprotein maturation.[12] 3α,6α-Mannopentaose can serve as a substrate or standard in studies of these processing enzymes.

Applications in Drug Development

The specific interactions of 3α,6α-Mannopentaose with lectins involved in pathogenesis (e.g., viral or bacterial adhesion) make it a target for the development of anti-infective agents. Carbohydrate-based inhibitors that mimic this structure could block pathogen binding to host cells.

Conclusion

3α,6α-Mannopentaose is more than just a complex sugar; it is a key player in a wide array of biological phenomena. A deep understanding of its chemical and physical properties, coupled with robust methods for its synthesis, purification, and characterization, is essential for advancing our knowledge in glycobiology. This guide provides a solid foundation for researchers, scientists, and drug development professionals to effectively utilize this important oligosaccharide in their work, ultimately contributing to new discoveries and therapeutic innovations.

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